

Odor Potency Comparison: 1-Octen-3-one vs. 1-Nonen-3-one

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1-Nonen-3-ol

CAS No.: 21964-44-3

Cat. No.: S1893626

Get Quote

The table below summarizes key chemosensory data for these two ketones, which are often the primary odor-active compounds identified in studies.

Compound	Odor Description	Odor Threshold in Air (Experimental)	Relative Potency & Experimental Context
1-Octen-3-one	Metallic, musty, mushroom-like [1] [2] [3]	0.0032 ng/L [3] (Other studies cite values as low as 0.005 ng/L)	Extremely potent; a key odorant in metallic-smelling ferrous sulfate solutions and the characteristic scent of mushrooms [1] [2].
1-Nonen-3-one	Metallic [1]	55 ng/L [3] (for 1-Dodecen-3-one; specific value for 1-Nonen-3-one not fully quantified in these studies)	Highly potent; identified as the most potent metallic odorant released from ferrous sulfate solutions, at least 10 times more potent than other trace odorants in that system [1].

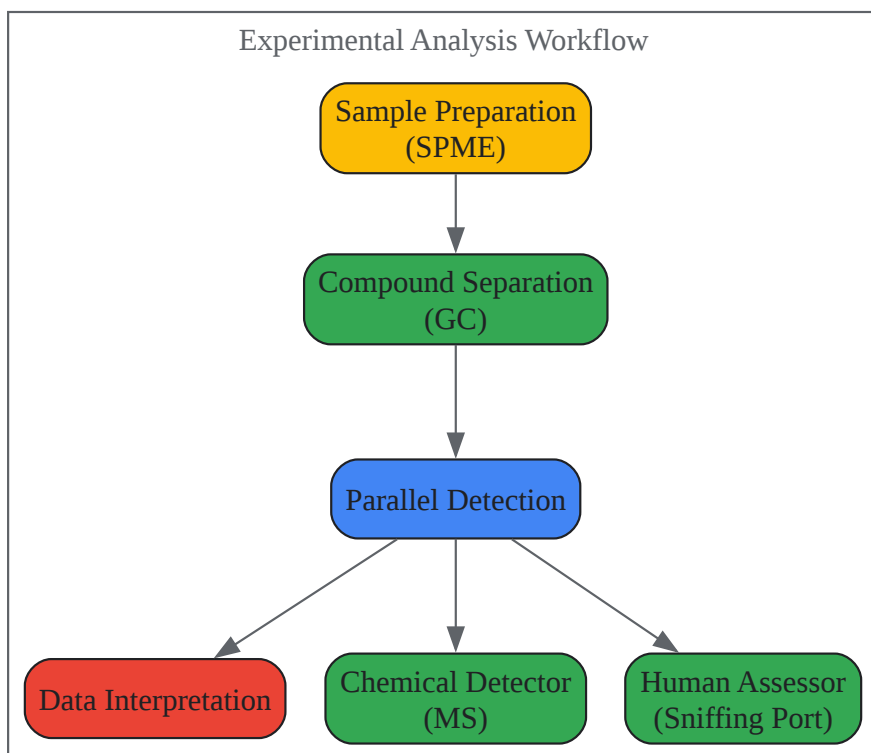
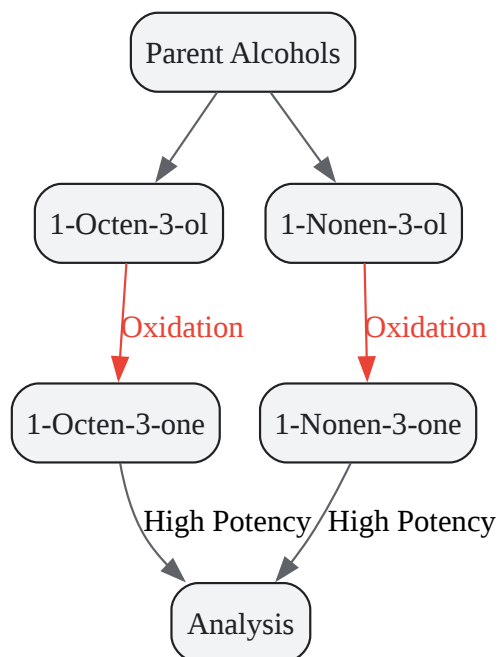
Experimental Protocols for Odor Analysis

The data in the table above is derived from rigorous analytical sensory techniques. Here are the detailed methodologies commonly used in the cited research.

- **Gas Chromatography-Olfactometry (GC-O):** This is the primary technique for identifying key odor-active compounds within a complex mixture.
 - **Sample Preparation:** Volatile compounds are collected from the sample (e.g., a solution of ferrous sulfate or food material). Techniques like **Solid-Phase Microextraction (SPME)** are often used to concentrate the volatiles from the headspace above the sample [1] [4].
 - **Separation and Sniffing:** The extracted volatiles are injected into a gas chromatograph, which separates them based on their chemical properties. The effluent is split between a chemical detector (like a Mass Spectrometer, MS) and a sniffing port, where a trained human assessor records the perceived odor and its intensity for each eluting compound [4] [5].
 - **Identification:** By comparing the odor description and chromatographic retention data with those of authentic chemical standards, researchers can conclusively identify potent odorants like 1-octen-3-one and 1-nonen-3-one [1].
- **Odor Threshold Determination:** The odor threshold is the lowest concentration at which a substance can be detected by smell. In experimental settings, this is often determined using GC-O.
 - **Process:** A sample is injected into the GC system, and the effluent is diluted with an inert gas in a stepwise manner at the sniffing port. The assessor sniffs the diluted effluent, and the **Odor Threshold in Air** is reported as the concentration or dilution level at which the odor is first detected [3] [5]. This provides a direct, quantitative measure of a compound's potency.

Structural Relationships and Analytical Workflow

The following diagram illustrates the structural relationship between the alcohols and ketones discussed, and outlines the standard experimental workflow for their analysis.



[Click to download full resolution via product page](#)

Research Implications and Data Limitations

- **Oxidation and Potency:** The ketones (1-Octen-3-one and 1-Nonen-3-one) are often oxidation products of their corresponding alcohols (1-Octen-3-ol and **1-Nonen-3-ol**). This oxidation significantly increases their odor potency, making them the primary contributors to the overall aroma profile in many natural and synthetic systems [3].
- **Data Gap on Alcohols:** While 1-Octen-3-ol is a well-known aroma compound with a mushroom-like odor and a published odor threshold of 2.7 ng/L in air [5], a direct, experimentally derived odor threshold for **1-Nonen-3-ol** was not available in the current search results. This prevents a quantitative, side-by-side potency comparison for the alcohol pair.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Identification of metallic-smelling 1-octen-3-one and 1-nonen ... [pubmed.ncbi.nlm.nih.gov]
2. 1-Octen-3-One - an overview [sciencedirect.com]
3. Influence of elongation and desaturation on chemosensory ... [link.springer.com]
4. Identification of Aroma Composition and Key Odorants ... [pmc.ncbi.nlm.nih.gov]
5. Comparison of odor-active compounds from six distinctly ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Odor Potency Comparison: 1-Octen-3-one vs. 1-Nonen-3-one]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1893626#1-nonen-3-ol-vs-1-octen-3-ol-odor-potency-comparison>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com